

Technical Guide: 4-Bromopyridine-2,6-dimethanol

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Compound of Interest

Compound Name: 4-Bromopyridine-2,6-dimethanol

CAS No.: 120491-88-5

Cat. No.: B053160

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Bromopyridine-2,6-dimethanol**, a key heterocyclic compound. The document details its physicochemical properties, a plausible synthetic route with a detailed experimental protocol, and its potential role in modulating critical biological signaling pathways.

Core Compound Data

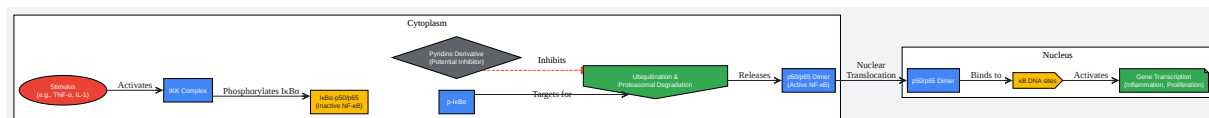
Quantitative data for **4-Bromopyridine-2,6-dimethanol** is summarized in the table below, providing a clear reference for its key physical and chemical properties.

Property	Value
Molecular Weight	218.0479 g/mol
Chemical Formula	C ₇ H ₈ BrNO ₂
CAS Number	120491-88-5
Appearance	Solid
Purity	Typically ≥98%
InChI	InChI=1S/C7H8BrNO2/c8-5-1-6(3-10)9-7(2-5)4-11/h1-2,10-11H,3-4H2
InChI Key	YKHIIERVUJUBD-UHFFFAOYSA-N
Synonyms	(4-bromopyridine-2,6-diyl)dimethanol, 4-Bromo-2,6-bis(hydroxymethyl)pyridine

Potential Biological Significance: Modulation of the NF-κB Signaling Pathway

Pyridine-based molecules are recognized for their diverse biological activities, including the ability to modulate key signaling pathways implicated in various diseases.^{[1][2]} One of the most significant of these is the Nuclear Factor-kappa B (NF-κB) pathway, which plays a central role in inflammation, immune responses, cell proliferation, and survival.^{[3][4]} The dysregulation of the NF-κB pathway is a hallmark of many chronic diseases, including cancer, autoimmune disorders, and inflammatory conditions.^[4]

The canonical NF-κB pathway is a primary target for therapeutic intervention.^[4] In its inactive state, NF-κB dimers (typically p50/p65) are sequestered in the cytoplasm by inhibitor of κB (IκB) proteins.^[3] Upon stimulation by various signals, such as inflammatory cytokines, the IκB kinase (IKK) complex becomes activated and phosphorylates IκBα.^[3] This phosphorylation event targets IκBα for ubiquitination and subsequent degradation by the proteasome, liberating the NF-κB dimer to translocate to the nucleus and activate the transcription of target genes.^[3] Pyridine derivatives have been shown to inhibit NF-κB activation, potentially by interfering with the degradation of IκBα.^[3]



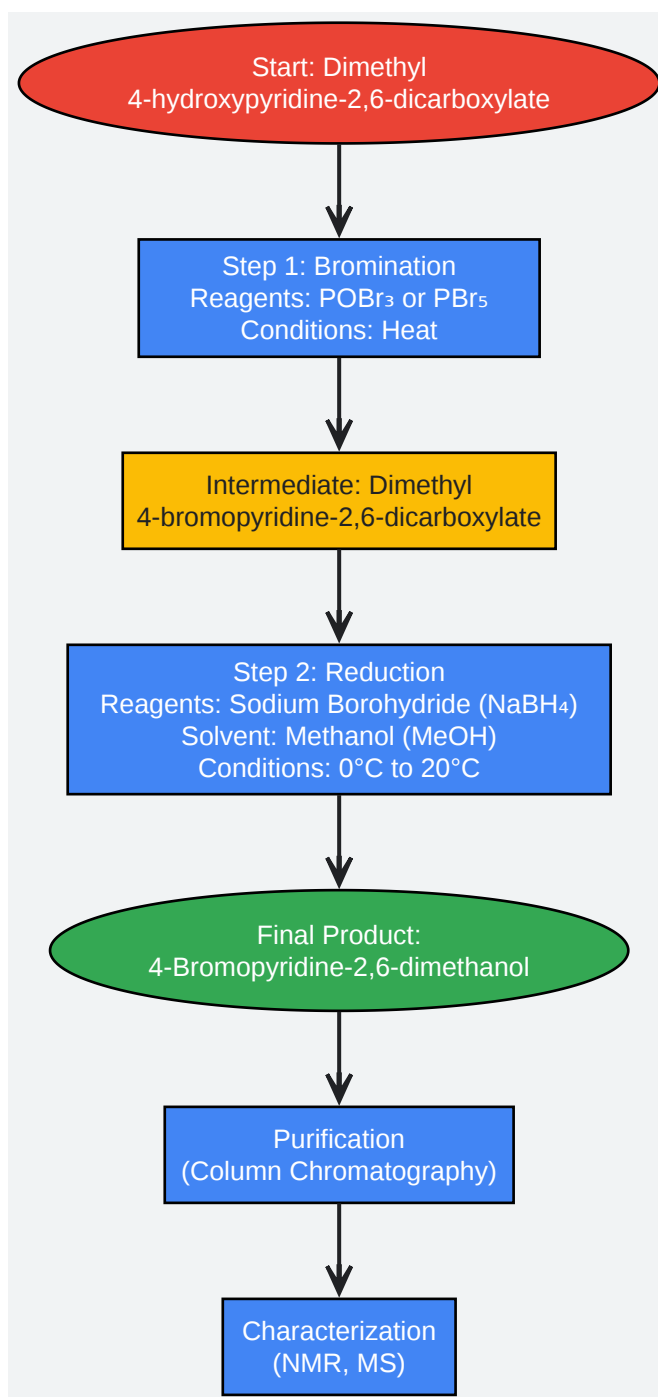
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Caption: The Canonical NF-κB Signaling Pathway and a potential point of inhibition by pyridine derivatives.

Synthesis of 4-Bromopyridine-2,6-dimethanol

A plausible synthetic route to **4-Bromopyridine-2,6-dimethanol** can be conceptualized based on established methodologies for the synthesis of substituted pyridines. A common strategy involves the synthesis of the core pyridinedimethanol structure followed by selective bromination. An alternative, and often more controlled, approach is to start from a pre-functionalized pyridine ring, such as chelidamic acid, and perform subsequent modifications.

The following experimental workflow outlines a two-step process starting from Dimethyl 4-hydroxypyridine-2,6-dicarboxylate, involving bromination followed by reduction.



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Caption: Experimental workflow for the synthesis of **4-Bromopyridine-2,6-dimethanol**.

Detailed Experimental Protocols

The following protocols are adapted from established procedures for the synthesis of analogous compounds and provide a robust framework for the laboratory-scale preparation of

4-Bromopyridine-2,6-dimethanol.

Step 1: Synthesis of Dimethyl 4-bromopyridine-2,6-dicarboxylate

This procedure is adapted from synthetic methods for the bromination of hydroxypyridines.

- **Reaction Setup:** In a flame-dried round-bottom flask equipped with a reflux condenser and a magnetic stirrer, add Dimethyl 4-hydroxypyridine-2,6-dicarboxylate (1.0 equivalent).
- **Addition of Reagent:** Carefully add phosphorus oxybromide (POBr_3) or phosphorus pentabromide (PBr_5) (1.5 - 2.0 equivalents) to the flask. The reaction is typically performed neat or in a high-boiling inert solvent.
- **Reaction Conditions:** Heat the reaction mixture to reflux (typically 100-120°C) and maintain for 2-4 hours. Monitor the progress of the reaction by Thin Layer Chromatography (TLC).
- **Work-up:** After completion, cool the reaction mixture to room temperature. Carefully pour the mixture onto crushed ice with vigorous stirring.
- **Extraction:** Neutralize the aqueous solution with a saturated sodium bicarbonate solution. Extract the product with a suitable organic solvent, such as dichloromethane or ethyl acetate (3 x volume of aqueous phase).
- **Drying and Concentration:** Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate the solvent under reduced pressure to yield the crude Dimethyl 4-bromopyridine-2,6-dicarboxylate.
- **Purification:** Purify the crude product by column chromatography on silica gel to obtain the pure diester.

Step 2: Synthesis of 4-Bromopyridine-2,6-dimethanol

This protocol is based on the reduction of pyridine dicarboxylates to the corresponding dimethanol.

- **Reaction Setup:** Dissolve the purified Dimethyl 4-bromopyridine-2,6-dicarboxylate (1.0 equivalent) in anhydrous methanol in a round-bottom flask under an inert atmosphere (e.g.,

nitrogen or argon).

- **Addition of Reducing Agent:** Cool the solution to 0°C in an ice bath. Add sodium borohydride (NaBH₄) (4.0 equivalents) portion-wise, ensuring the temperature remains below 10°C.
- **Reaction Conditions:** After the addition is complete, allow the reaction mixture to warm to room temperature (approx. 20°C) and stir for 12-16 hours. Monitor the reaction by TLC until the starting material is consumed.
- **Quenching:** Carefully quench the reaction by the slow addition of a saturated aqueous sodium carbonate solution.
- **Concentration:** Remove the methanol under reduced pressure.
- **Extraction:** Extract the aqueous residue with a suitable organic solvent, such as a 10:1 mixture of dichloromethane/methanol.
- **Drying and Concentration:** Dry the combined organic extracts over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude **4-Bromopyridine-2,6-dimethanol** as a solid.
- **Purification:** The crude product can be further purified by recrystallization or column chromatography if necessary.

This guide provides foundational information for researchers working with **4-Bromopyridine-2,6-dimethanol**. The provided protocols are illustrative and may require optimization based on specific laboratory conditions and available starting materials.

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